

In-depth Technical Guide: Physicochemical Characterization of 2-Methyl-5-nitropyridine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *2-Methyl-5-nitropyridine hydrochloride*
Cat. No.: *B8025871*

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Methyl-5-nitropyridine hydrochloride**, a key intermediate in pharmaceutical and agrochemical synthesis. Due to the limited availability of public data on the hydrochloride salt, this guide establishes a comparative framework with its well-characterized free base, 2-Methyl-5-nitropyridine. It outlines the critical importance of physicochemical characterization, details a rigorous, field-proven protocol for melting point determination as a primary indicator of purity and identity, and discusses the expected physical state. This document is intended for researchers, chemists, and quality control professionals engaged in the development and handling of pyridine-based chemical entities.

Introduction: The Significance of Pyridine Derivatives

Substituted nitropyridines are foundational building blocks in modern organic synthesis. The introduction of a nitro group and a methyl group onto the pyridine ring, as seen in 2-Methyl-5-nitropyridine, creates a versatile scaffold for developing a wide range of functional molecules, including anti-inflammatory agents and herbicides.[1][2] The conversion of the parent compound into its hydrochloride salt is a common strategy in drug development to enhance solubility, stability, and bioavailability.

Understanding the fundamental physicochemical properties of **2-Methyl-5-nitropyridine hydrochloride** is paramount for its effective use. Properties such as physical state and melting point are not merely data points; they are critical indicators of material identity, purity, and stability, directly influencing process development, formulation, and regulatory compliance.

Physicochemical Properties: A Comparative Analysis

While specific experimental data for **2-Methyl-5-nitropyridine hydrochloride** is not widely published, we can infer its expected properties based on its structure and compare them to its well-documented free base. The protonation of the pyridine nitrogen to form the hydrochloride salt is expected to significantly increase the melting point and alter the solubility profile due to the introduction of ionic character.

Physical State

The free base, 2-Methyl-5-nitropyridine, is consistently described as a solid at ambient temperature, appearing as a brownish-yellow or light yellow to brown crystalline powder.[1] It is anticipated that **2-Methyl-5-nitropyridine hydrochloride** will also be a crystalline solid, likely appearing as a white to off-white or pale yellow powder, a common characteristic for hydrochloride salts of organic bases.

Melting Point

The melting point is a definitive thermal property sensitive to impurities. The presence of even small amounts of contaminants can lead to a depression and broadening of the melting range. For the free base, a melting point range of 106-112 °C is well-established.[1] The formation of the hydrochloride salt introduces strong ionic interactions within the crystal lattice, which require significantly more energy to overcome. Therefore, the melting point of **2-Methyl-5-**

nitropyridine hydrochloride is expected to be substantially higher than that of its parent compound.

The following table summarizes the known properties of the free base and the projected properties for the hydrochloride salt.

Property	2-Methyl-5-nitropyridine (Free Base)	2-Methyl-5-nitropyridine hydrochloride
CAS Number	21203-68-9[1]	1881296-54-3
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [1][3]	C ₆ H ₇ ClN ₂ O ₂
Molecular Weight	138.13 g/mol [1]	174.59 g/mol
Physical State	Brownish-yellow crystalline powder[1]	Expected: White to pale yellow crystalline solid
Melting Point	106-112 °C[1]	Expected: Significantly > 112 °C
Solubility	Slightly soluble in water[4][5]	Expected: Higher solubility in water and polar solvents

Experimental Protocol: Melting Point Determination (Capillary Method)

To ensure the identity and purity of a newly synthesized or received batch of **2-Methyl-5-nitropyridine hydrochloride**, a precise melting point determination is essential. The capillary method remains the gold standard for its accuracy and small sample requirement.

Causality and Experimental Design

The principle relies on observing the temperature range over which the crystalline solid transitions to a liquid. A pure, crystalline compound will exhibit a sharp melting point range (typically < 2 °C). A wider range indicates the presence of impurities or that the compound may be in an amorphous state. This protocol is designed to be self-validating through calibration and controlled heating.

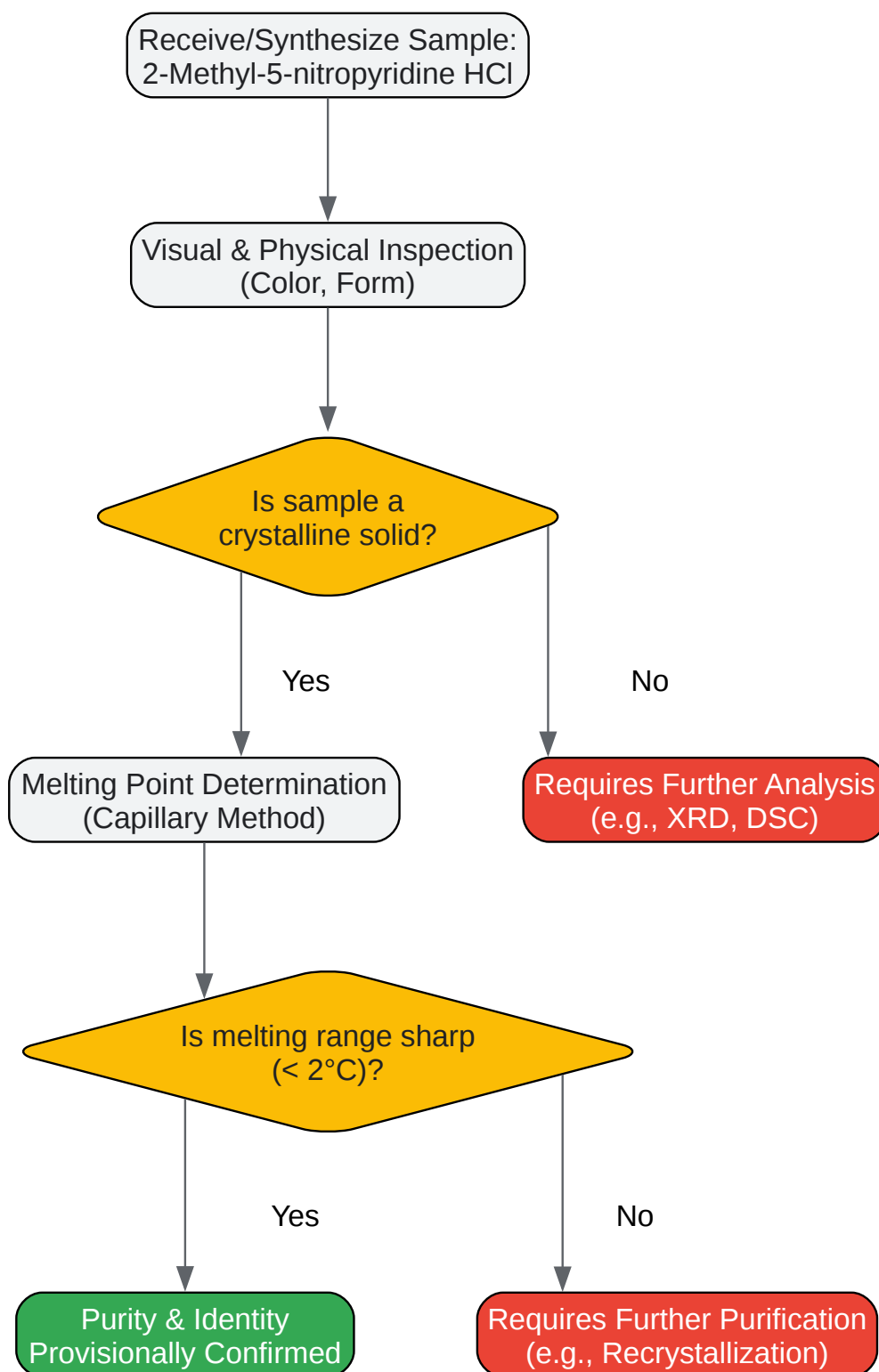
Step-by-Step Methodology

- Sample Preparation:
 - Ensure the **2-Methyl-5-nitropyridine hydrochloride** sample is completely dry by placing it in a desiccator under vacuum for at least 24 hours. Moisture can artificially depress the melting point.
 - Place a small amount of the dried sample onto a clean, dry watch glass.
 - Finely crush the sample into a powder using a spatula to ensure uniform packing.
- Capillary Tube Packing:
 - Tap the open end of a capillary melting point tube into the powdered sample until a small amount of material (2-4 mm in height) enters the tube.
 - Invert the tube and tap the sealed end gently on a hard surface, or drop it down a long glass tube, to pack the sample tightly into the bottom. A densely packed sample ensures efficient and uniform heat transfer.
- Apparatus Calibration:
 - Prior to running the unknown sample, calibrate the melting point apparatus using two certified standards that bracket the expected melting point. For a novel compound like this hydrochloride salt, a wide-ranging initial test may be necessary, followed by calibration with standards closer to the observed melt.
- Measurement:
 - Place the packed capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat rapidly to a temperature approximately 15-20 °C below the anticipated melting point.
 - Once this temperature is reached, adjust the heating rate to a slow ramp of 1-2 °C per minute. This slow rate is critical to allow the temperature of the sample and the thermometer to equilibrate, ensuring high accuracy.

- Record the temperature at which the first drop of liquid appears (T1).
- Continue heating at the same slow rate and record the temperature at which the last solid crystal melts (T2).
- The melting range is reported as T1 - T2.
- Validation:
 - Repeat the measurement with two additional samples to ensure reproducibility. The reported ranges should agree within 1-2 °C.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the initial characterization and purity verification of a batch of **2-Methyl-5-nitropyridine hydrochloride**, where melting point analysis serves as a critical quality control checkpoint.



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Caption: Workflow for the initial characterization of a solid chemical sample.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Methyl-5-nitropyridine hydrochloride** is not readily available, safe handling procedures should be based on related nitropyridine compounds.^{[6][7][8]}

- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses, a lab coat, and nitrile gloves.
- Engineering Controls: Handle the solid material in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.

Conclusion

The determination of the physical state and melting point of **2-Methyl-5-nitropyridine hydrochloride** is a foundational step in its application for research and development. Although public data is scarce, established principles of chemical salts allow for an educated projection of its properties relative to its free base. The hydrochloride salt is expected to be a crystalline solid with a melting point significantly higher than the 106-112 °C range of 2-Methyl-5-nitropyridine. Adherence to a rigorous, well-validated experimental protocol for melting point determination is crucial for confirming the identity and purity of this important synthetic intermediate.

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